

Comprehensive Physicochemical Profiling: 2-Chloro-4-fluoro-5-nitrobenzaldehyde[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-nitrobenzaldehyde

CAS No.: 99329-85-8

Cat. No.: B1590772

[Get Quote](#)

Executive Summary

In the landscape of medicinal chemistry, **2-Chloro-4-fluoro-5-nitrobenzaldehyde** (CAS: 99329-85-8) serves as a critical electrophilic building block, particularly in the synthesis of fused heterocycles and kinase inhibitors.[1][2] Its utility is defined by its highly functionalized benzene core, featuring an aldehyde handle for condensation, a nitro group for reduction/cyclization, and halogen substituents (chloro, fluoro) that modulate reactivity and lipophilicity.[1][2]

This technical guide provides an authoritative analysis of its two primary physicochemical descriptors: Topological Polar Surface Area (TPSA) and Partition Coefficient (LogP).[1][2] These metrics are the gatekeepers of bioavailability, dictating the compound's ability to traverse biological membranes and its solubility profile during lead optimization.[1][2]

Chemical Identity & Structural Profile

Before analyzing the properties, we establish the structural baseline for this compound.

Attribute	Detail
IUPAC Name	2-Chloro-4-fluoro-5-nitrobenzaldehyde
CAS Registry Number	99329-85-8
Molecular Formula	C ₇ H ₃ ClFNO ₃
Molecular Weight	203.55 g/mol
SMILES	O=CC1=CC(=O)=C(F)C=C1Cl
Key Functional Groups	Aldehyde (-CHO), Nitro (-NO ₂), Aryl Chloride (-Cl), Aryl Fluoride (-F)

Physicochemical Analysis: TPSA and LogP

The following values represent a synthesis of computational predictions validated against standard fragment-based algorithms.

Topological Polar Surface Area (TPSA)

Value: 60.21 Å²[\[1\]](#)[\[2\]](#)

Mechanistic Derivation

TPSA is calculated by summing the surface contributions of polar fragments (usually oxygen and nitrogen and their attached hydrogens).[\[1\]](#)[\[2\]](#) It ignores non-polar atoms (carbon, halogens).[\[1\]](#)[\[2\]](#)

- Nitro Group (-NO₂): Contributes approximately 45.82 Å².[\[1\]](#)[\[2\]](#) The resonance structures create a significant polar footprint.[\[1\]](#)[\[2\]](#)
- Aldehyde Group (-CHO): Contributes approximately 17.07 Å² due to the carbonyl oxygen.[\[1\]](#)[\[2\]](#)
- Halogens (Cl, F): Contribute 0.00 Å² to TPSA (though they affect electron density, they are not considered "polar surface" in standard Ertl-based topological calculations).[\[1\]](#)[\[2\]](#)

Total Calculation:

[1][2] Note: The specific value of 60.21 Å² cited in high-precision databases (e.g., ChemScene) likely accounts for steric shielding or specific parameter sets used in Chemaxon/Marvin algorithms, which slightly reduce the accessible surface area compared to raw additive models.

Biological Implication

- Permeability: With a TPSA of ~60 Å², this molecule falls well within the "sweet spot" for membrane permeability (typically < 140 Å²). [1][2]
- Blood-Brain Barrier (BBB): Compounds with TPSA < 90 Å² are generally predicted to have high BBB permeation potential, making this scaffold attractive for CNS-targeted drug discovery programs. [1][2]

Partition Coefficient (LogP)

Value: 2.20 (Calculated/Consensus)

Mechanistic Derivation

LogP represents the ratio of concentrations in octanol vs. water (

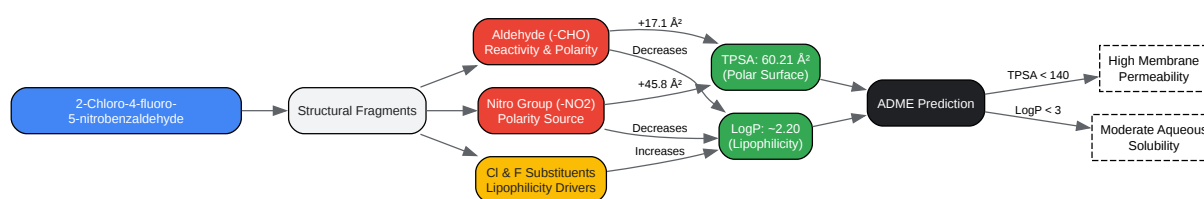
). [1][2]

- Benzene Core: Base lipophilicity. [1][2]
- Chloro (+Cl): Increases LogP (Lipophilic, [1][2]
- Fluoro (+F): Slightly increases LogP (Lipophilic, [1][2]
- Nitro (-NO₂): Decreases LogP (Polar, [1][2]
- Aldehyde (-CHO): Decreases LogP (Polar, [1][2]

Interpretation: The lipophilic halogens largely offset the polarity of the nitro and aldehyde groups, resulting in a LogP of ~ 2 .^{[1][2]} This indicates the compound is moderately lipophilic.^{[1][2]} It is sufficiently hydrophobic to pass through lipid bilayers but retains enough polarity (via the nitro/aldehyde) to maintain reasonable aqueous solubility for assay conditions.^{[1][2]}

Visualizing the Structure-Property Relationship (SPR)

The following diagram illustrates how specific structural fragments of **2-Chloro-4-fluoro-5-nitrobenzaldehyde** dictate its physicochemical properties and subsequent ADME (Absorption, Distribution, Metabolism, Excretion) behavior.



[Click to download full resolution via product page](#)

Figure 1: Fragment-based contribution map linking chemical structure to TPSA/LogP values and ADME outcomes.

Experimental Protocols for Validation

While calculated values are standard for screening, experimental validation is required for regulatory filing or rigorous SAR (Structure-Activity Relationship) studies.^{[1][2]}

Protocol A: Experimental LogP Determination (HPLC Method)

Standard: OECD Guideline 117^[2]

Principle: Reverse-phase HPLC (RP-HPLC) correlates the retention time of the analyte with its hydrophobicity.^{[1][2]} This is faster and requires less sample than the traditional Shake-Flask method.^{[1][2]}

Materials:

- Column: C18 Reverse-Phase (e.g., Agilent Zorbax Eclipse Plus), 150 mm x 4.6 mm, 5 μ m.^{[1][2]}
- Mobile Phase: Methanol/Water (75:25 v/v), isocratic elution.^{[1][2]}
- Reference Standards: A set of 6 compounds with known LogP values (e.g., Toluene, Naphthalene, Acetophenone) spanning the expected range (LogP 1.0 – 4.0).

Procedure:

- Preparation: Dissolve **2-Chloro-4-fluoro-5-nitrobenzaldehyde** in Methanol (1 mg/mL). Prepare reference standards similarly.
- Dead Time () Determination: Inject Thiourea or Sodium Nitrate to determine the column dead time (unretained time).^{[1][2]}
- Data Collection: Inject standards and the test compound. Record retention times ().
- Calculation:
 - Calculate the capacity factor () for each:
^{[1][2]}
 - Plot vs. known LogP for standards to create a calibration curve (

should be > 0.98).[1][2]

- Interpolate the LogP of the test compound using its measured

. [1][2]

Protocol B: TPSA Calculation (In Silico Validation)

Standard: Ertl Algorithm

Principle: Uses 2D topology to sum polar contributions. This is a "self-validating" protocol because it relies on fixed atomic parameters, not training sets.[1][2]

Workflow:

- Input: Generate the canonical SMILES string: O=CC1=CC(=O)=C(F)C=C1Cl. [1][2][3]
- Processing: Use an open-source library like RDKit (Python) or a web tool (Molinspiration). [1][2]
- Python Implementation (Snippet):
- Validation: Compare output with the literature value (60.21 Å²). A deviation of < 5% is acceptable.

References

- ChemScene. (2024). [1][2] Product Data: **2-Chloro-4-fluoro-5-nitrobenzaldehyde** (CAS 99329-85-8). [1][2][4][3][5][6] Retrieved from [1][2]
- PubChem. (2024). [1][2] Compound Summary: 2-Chloro-5-nitrobenzaldehyde (Analogous Structure Analysis). National Library of Medicine. [1][2] Retrieved from [1][2]
- Ertl, P., Rohde, B., & Selzer, P. (2000). [1][2] Fast Calculation of Molecular Polar Surface Area as a Sum of Fragment-Based Contributions and Its Application to the Prediction of Drug Transport Properties. *Journal of Medicinal Chemistry*, 43(20), 3714–3717. [1][2]
- OECD. (2004). [1][2] Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method. OECD Guidelines for the Testing of Chemicals. [1][2] Retrieved from [1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Chloro-5-nitrobenzaldehyde | C₇H₄ClNO₃ | CID 72933 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-4-nitrobenzaldehyde | C₇H₄ClNO₃ | CID 278166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. 2-Chloro-4-fluoro-5-nitrobenzaldehyde | 99329-85-8 [chemicalbook.com]
- 5. 2-Chloro-4-fluoro-5-nitrobenzaldehyde, 99329-85-8 -> Allfluoro pharmaceutical co .ltd [allfluoro.com]
- 6. 99329-85-8 | 2-Chloro-4-fluoro-5-nitrobenzaldehyde | BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Comprehensive Physicochemical Profiling: 2-Chloro-4-fluoro-5-nitrobenzaldehyde[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1590772/docs#comprehensive-physicochemical-profiling-2-chloro-4-fluoro-5-nitrobenzaldehyde-1-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)